

# 2-(2-Chloroethanesulfonyl)propane proper disposal procedures

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## Compound of Interest

*Compound Name:* 2-(2-Chloroethanesulfonyl)propane  
*CAS No.:* 1177100-75-2  
*Cat. No.:* B3376238

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Operational Safety Guide: Disposal and Handling of **2-(2-Chloroethanesulfonyl)propane**

## Executive Summary: The Latent Hazard

**2-(2-Chloroethanesulfonyl)propane** (CAS: 1177100-75-2) is not a standard organic reagent; it is a masked alkylating agent. Structurally, it belongs to the class of 2-chloroethyl sulfones.<sup>[1]</sup>

While often handled as a stable intermediate, this compound possesses a specific, high-risk reactivity profile:

- **Vesicant Potential:** It is structurally analogous to "Sulfur Mustard" (HD) oxidation products. While less volatile, it retains the potential to alkylate DNA and proteins.<sup>[1]</sup>
- **The "Vinyl Sulfone" Trap:** Under basic conditions (pH > 8), this compound undergoes rapid -elimination to form a vinyl sulfone. Vinyl sulfones are potent Michael acceptors that can irreversibly bind to cysteine residues in proteins.

Core Directive: Do NOT dispose of this chemical down the drain.[2] Do NOT mix with basic waste streams (e.g., hydroxide, amines, bleach).[1] The primary disposal route is High-Temperature Incineration.

## Chemical Profile & Hazard Identification

Property	Data	Operational Implication
CAS Number	1177100-75-2	Use for waste manifesting.
Structure		Contains a chloroethyl sulfone moiety.
Molecular Weight	184.68 g/mol	N/A
Physical State	Low-melting solid or oil	May require heating to transfer; handle as a liquid for spill planning.
Reactivity Class	Alkylating Agent	Use Silver Shield® / Laminate gloves. Nitrile offers limited protection against direct immersion.
Stability	Moisture Sensitive / Cold Chain	Store at -20°C. Hydrolysis generates HCl (corrosive).

## Operational Handling & PPE

Causality of Protocol: Standard nitrile gloves are permeable to small, halogenated organic molecules over time.[1] Because this compound can alkylate skin proteins before pain is felt (latency period), barrier protection is non-negotiable.[1]

- Engineering Controls: Handle only inside a certified chemical fume hood.
- Gloves: Double-gloving is required.
  - Inner: Nitrile (disposable).
  - Outer: Silver Shield (EVOH) or Viton® laminate.

- Eye Protection: Chemical splash goggles (ANSI Z87.1). Face shield if pouring >100 mL.

## Disposal Procedures

This section outlines the "Cradle-to-Grave" workflow. The trustworthiness of this system relies on segregation.

### Scenario A: Disposal of Pure Substance or Reaction Mixtures

The "Self-Validating" Check: Before adding to a waste container, verify the pH of the receiving drum is neutral to acidic (pH 4–7).

- Segregation:
  - Designate a specific waste container labeled: "High Hazard: Halogenated Organics - NO BASE."
  - Incompatible: Do not mix with aqueous bases (NaOH, KOH), ammonia, or bleach.<sup>[1]</sup>  
Reason: Base triggers elimination to the toxic vinyl sulfone.
- Packaging:
  - Dissolve solid residues in a minimal amount of combustible solvent (e.g., Acetone, Dichloromethane).<sup>[1]</sup>
  - Transfer to a High-Density Polyethylene (HDPE) or Glass container.
  - Do not fill >90% capacity to allow for thermal expansion.
- Labeling:
  - Must carry the GHS "Health Hazard" (Torso) and "Corrosive" pictograms.
  - Text: Contains **2-(2-Chloroethanesulfonyl)propane**.<sup>[3]</sup> Potential Vesicant.<sup>[4]</sup> DO NOT OPEN.
- Final Destruction:

- Ship to a TSDF (Treatment, Storage, and Disposal Facility) for Incineration with Scrubber.  
[1]
- EPA Waste Codes:
  - D001 (Ignitable, if in solvent).[1][5][6]
  - D003 (Reactive - potentially, due to sulfone formation).[1]
  - F002 (If mixed with halogenated solvents).

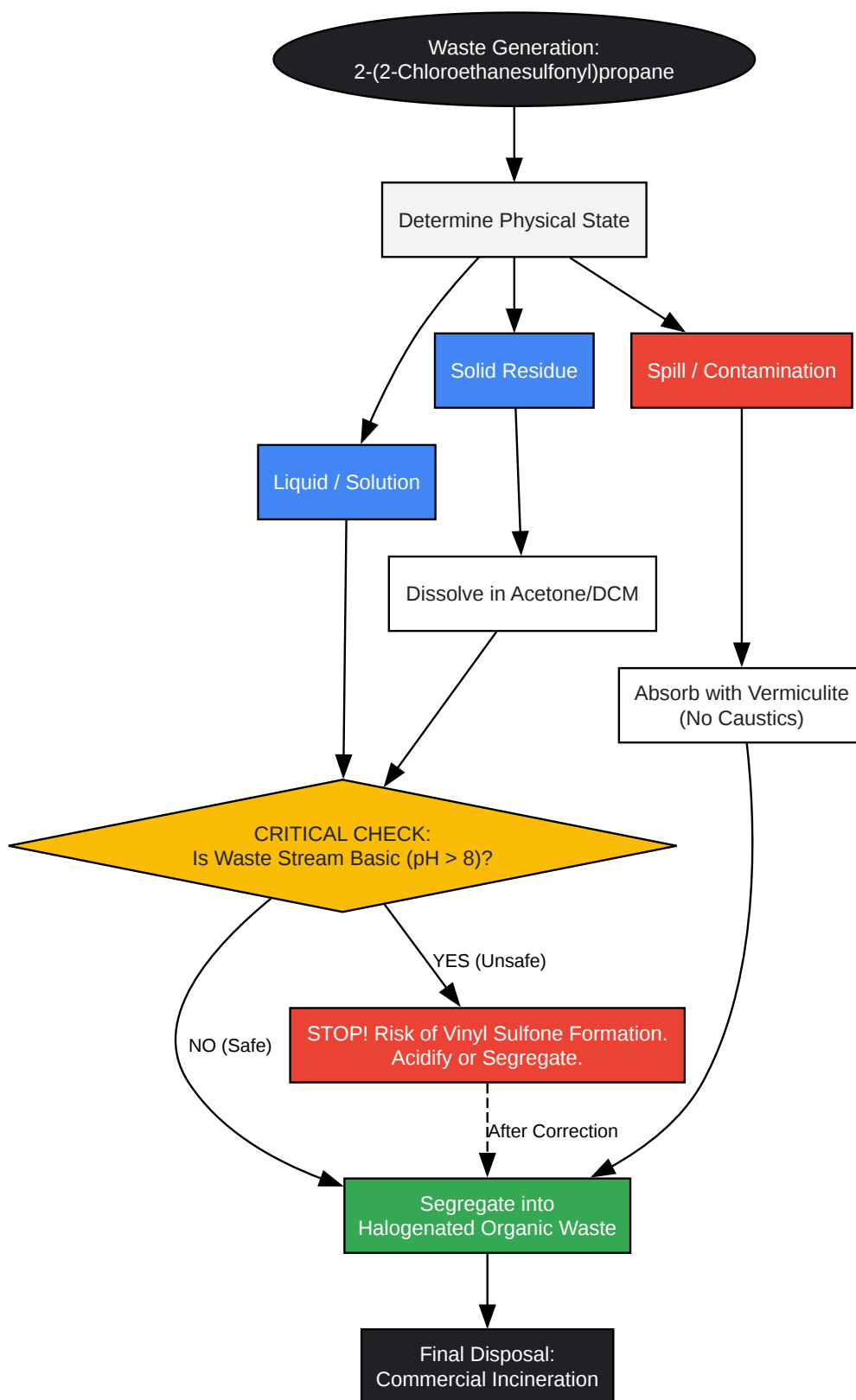
## Scenario B: Spill Cleanup Protocol

Immediate Action: Evacuate the immediate area. Don full PPE (Silver Shield gloves).

- Containment: Ring the spill with absorbent pads (polypropylene) to prevent spreading.
- Absorption: Cover the liquid with Vermiculite or Diatomaceous Earth.
  - Note: Do NOT use "Spill-X-C" or caustic neutralizers.
- Decontamination (Surface):
  - After removing the solid waste, wipe the surface with a 5% Sodium Thiosulfate solution.[1]
  - Mechanism:[7] Thiosulfate acts as a soft nucleophile to displace the chloride without generating the vinyl sulfone, effectively "capping" the alkylating site.[1]
- Disposal: Place all absorbent materials and gloves into a wide-mouth jar, seal, and label as hazardous waste.

## Visualizing the Workflow

The following diagram illustrates the critical decision logic for disposing of **2-(2-Chloroethanesulfonyl)propane**.



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Caption: Operational logic flow emphasizing the prevention of base-catalyzed elimination during disposal.

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version.
  - Source: [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.
  - Source: [[Link](#)]
- Occupational Safety and Health Administration (OSHA).
  - Source: [[Link](#)]
- PubChem. (n.d.). 2-Chloroethyl ethyl sulfide (Related Compound Data).
  - Source: [[Link](#)]

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## Sources

- 1. Waste Code [[rcrainfo.epa.gov](http://rcrainfo.epa.gov)]
- 2. hess.com [[hess.com](http://hess.com)]
- 3. 1177100-75-2|2-(2-Chloroethanesulfonyl)propane|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 4. brieflands.com [[brieflands.com](http://brieflands.com)]
- 5. adem.alabama.gov [[adem.alabama.gov](http://adem.alabama.gov)]

- [6. my.alfred.edu](http://my.alfred.edu) [[my.alfred.edu](http://my.alfred.edu)]
- [7. synquestlabs.com](http://synquestlabs.com) [[synquestlabs.com](http://synquestlabs.com)]
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